

# Physical properties like boiling and melting point of Ethyl 4-bromobenzoate-d4

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## Compound of Interest

Compound Name: Ethyl 4-bromobenzoate-d4

Cat. No.: B12379105

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## Technical Guide: Physicochemical Characterization of Ethyl 4-bromobenzoate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties, specifically the boiling and melting points, of **Ethyl 4-bromobenzoate-d4**. Due to the limited availability of specific experimental data for the deuterated form, this document presents the established physical properties of the non-deuterated analogue, Ethyl 4-bromobenzoate, as a close surrogate. It is supplemented with a discussion on the anticipated effects of deuterium substitution on these properties. Furthermore, detailed experimental protocols for the determination of melting and boiling points are provided to enable researchers to ascertain the precise values for the deuterated compound.

### Core Physical Properties

The physical properties of Ethyl 4-bromobenzoate are well-documented and serve as a reliable baseline for estimating the properties of its deuterated counterpart, **Ethyl 4-bromobenzoate-d4**. Deuterium substitution typically leads to a slight increase in molar mass and can subtly influence intermolecular forces, which in turn may result in minor variations in melting and boiling points compared to the non-deuterated form. For instance, heavy water (D<sub>2</sub>O) exhibits a boiling point of 101.4 °C, slightly higher than that of H<sub>2</sub>O (100.0 °C)[1]. A similar, albeit small, increase can be anticipated for **Ethyl 4-bromobenzoate-d4**.

## Data Presentation: Physical Properties of Ethyl 4-bromobenzoate

The following table summarizes the key physical properties of non-deuterated Ethyl 4-bromobenzoate.

Physical Property	Value	Conditions
Melting Point	18 °C[2][3][4]	---
Boiling Point	262-264 °C[3][5]	Atmospheric Pressure
129-131 °C	14 mmHg[2]	
131 °C	14 mmHg[6][4][7]	
Density	1.43 g/mL	25 °C[2][3]
1.403 g/mL	25 °C[6][7]	
Refractive Index	1.5460[2][5]	20 °C
1.544	20 °C[6][4][7]	

## Experimental Protocols

Accurate determination of the boiling and melting points of **Ethyl 4-bromobenzoate-d4** requires precise experimental execution. The following are standard methodologies for these measurements.

### Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound[8][9]. Impurities tend to lower and broaden the melting point range[8][9].

Methodology: Capillary Method using a Melting Point Apparatus (e.g., Mel-Temp)

- Sample Preparation:

- Ensure the **Ethyl 4-bromobenzoate-d4** sample is completely dry.
- Place a small amount of the powdered sample onto a clean, dry surface.
- Gently tap the open end of a capillary tube into the powder to introduce a small amount of the solid[10][11].
- Invert the capillary tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be 2-3 mm[10][11].
- Apparatus Setup and Measurement:
  - Insert the capillary tube into the heating block of the melting point apparatus[8][10].
  - Set the initial temperature to about 20°C below the expected melting point (based on the non-deuterated compound).
  - Heat the sample at a moderate rate initially.
  - As the temperature approaches the expected melting point, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium[8].
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes liquid (the end of the melting range)[8].
  - For accuracy, perform at least two measurements[8].

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology: Micro Boiling Point Determination using a Thiele Tube

This method is suitable for small sample volumes[12].

- Sample Preparation:

- Add a small amount (a few milliliters) of **Ethyl 4-bromobenzoate-d4** to a small test tube or fusion tube[13].
- Place a capillary tube, sealed at one end, into the liquid with the open end downwards[12].
- Apparatus Setup and Measurement:
  - Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb[12].
  - Suspend the assembly in a Thiele tube containing a high-boiling point oil (e.g., mineral oil or silicone oil), making sure the heat-transfer arm is not overfilled[12].
  - Heat the side arm of the Thiele tube gently with a Bunsen burner or microburner[12]. This design facilitates even heat distribution through convection currents in the oil.
  - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube[12].
  - Continue heating until a steady and rapid stream of bubbles is observed.
  - Remove the heat and allow the apparatus to cool slowly.
  - The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube[12]. Record this temperature.
  - It is crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

#### Methodology: Distillation Method

For larger sample volumes, a simple distillation can be used to determine the boiling point[12][14].

- Apparatus Setup:
  - Assemble a simple distillation apparatus using a round-bottom flask, a condenser, a thermometer, and a receiving flask.

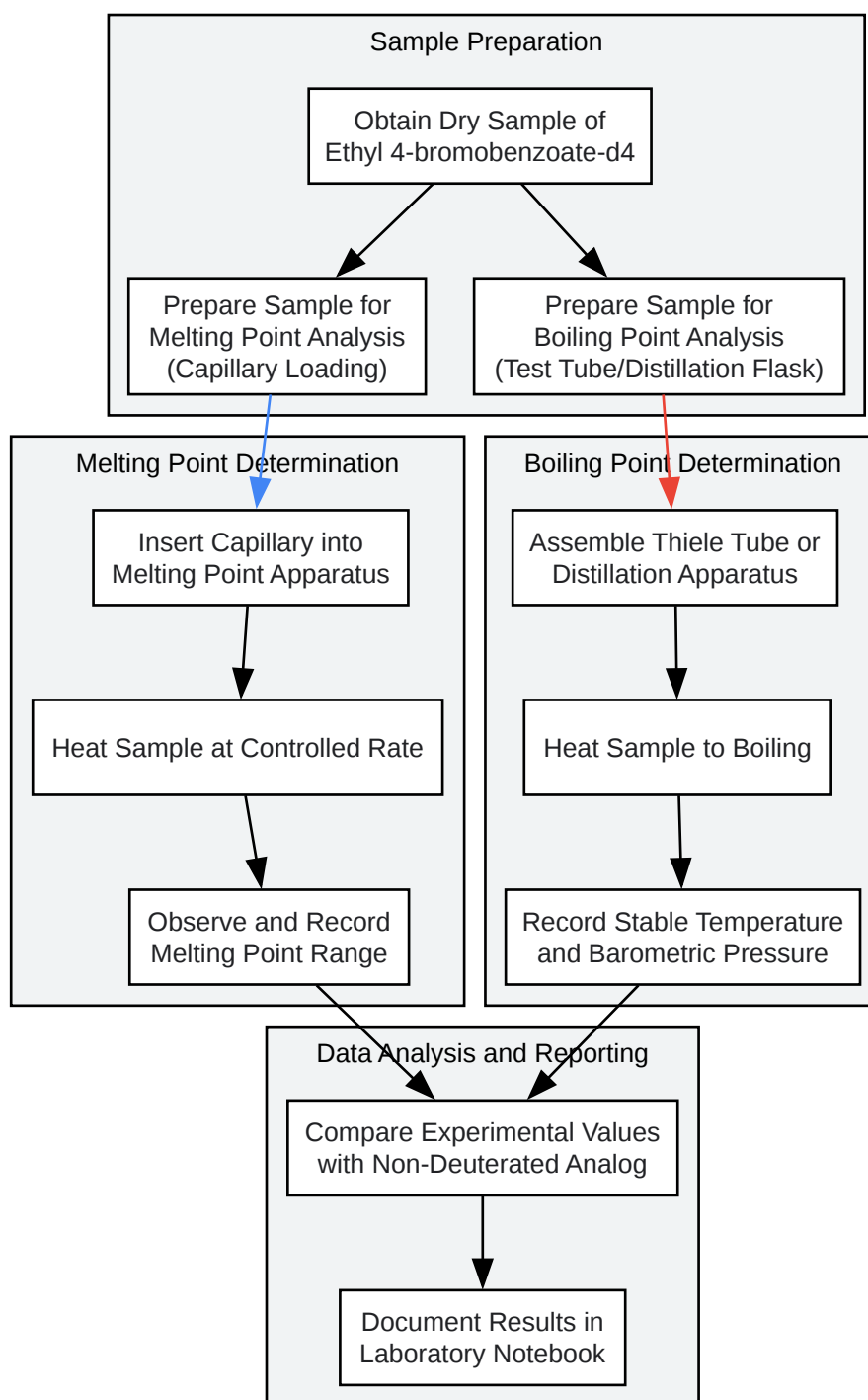
- Place the **Ethyl 4-bromobenzoate-d4** sample in the distillation flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.
- Measurement:
  - Heat the distillation flask gently.
  - As the liquid boils and the vapor rises, the temperature on the thermometer will increase and then stabilize.
  - The constant temperature observed during the distillation of the bulk of the liquid is the boiling point<sup>[14]</sup>.
  - Record the barometric pressure.

## Mandatory Visualizations

### Logical Workflow for Physicochemical Property

### Determination

The following diagram illustrates the logical workflow for the determination of the melting and boiling points of **Ethyl 4-bromobenzoate-d4**.

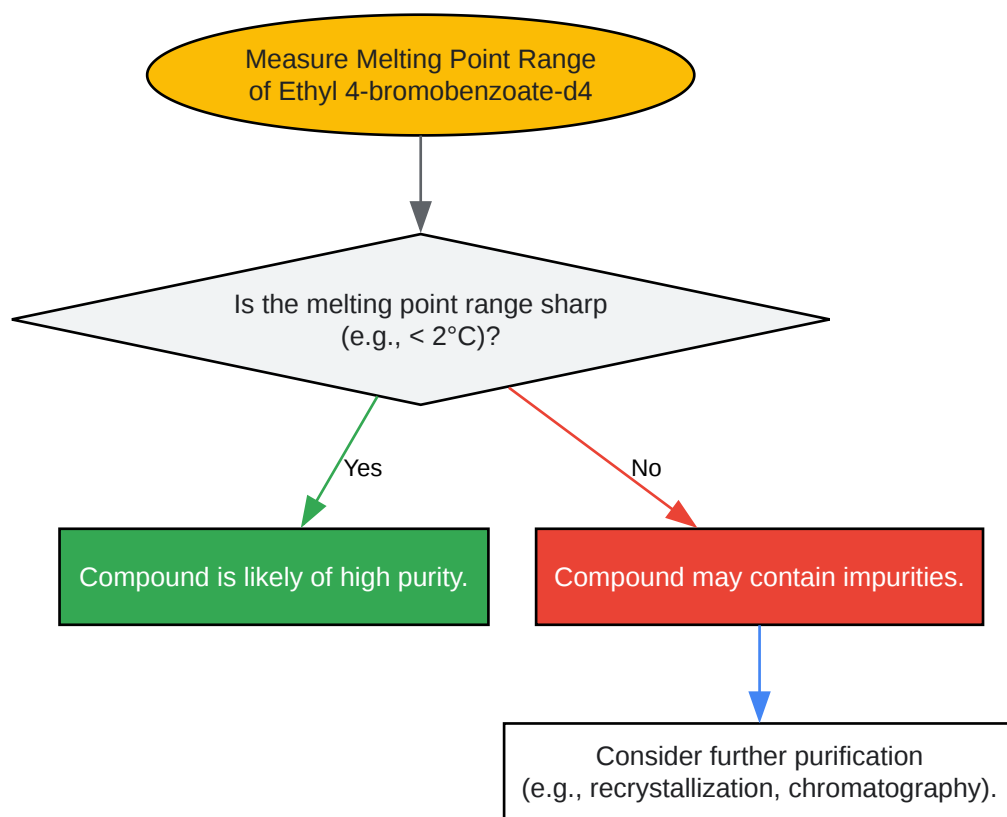


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Caption: Workflow for Melting and Boiling Point Determination.

## Decision Pathway for Purity Assessment

This diagram outlines the decision-making process based on the observed melting point.



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Caption: Purity Assessment via Melting Point Analysis.

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- To cite this document: BenchChem. [Physical properties like boiling and melting point of Ethyl 4-bromobenzoate-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12379105#physical-properties-like-boiling-and-melting-point-of-ethyl-4-bromobenzoate-d4]

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